

An In-depth Technical Guide to Scandium Acetate: Formula, Structure, and Applications

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Compound of Interest

Compound Name: Scandium acetate

Cat. No.: B15804751

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Introduction

Scandium acetate, with the chemical formula $\text{Sc}(\text{CH}_3\text{COO})_3$, is an inorganic compound that exists in both anhydrous and various hydrated forms.[1] It is a colorless, water-soluble solid that serves as a critical precursor in the synthesis of high-purity scandium-containing materials. [1][2] This guide provides a comprehensive overview of the chemical formula, structure, synthesis, and applications of **scandium acetate**, tailored for researchers, scientists, and professionals in drug development and material science.

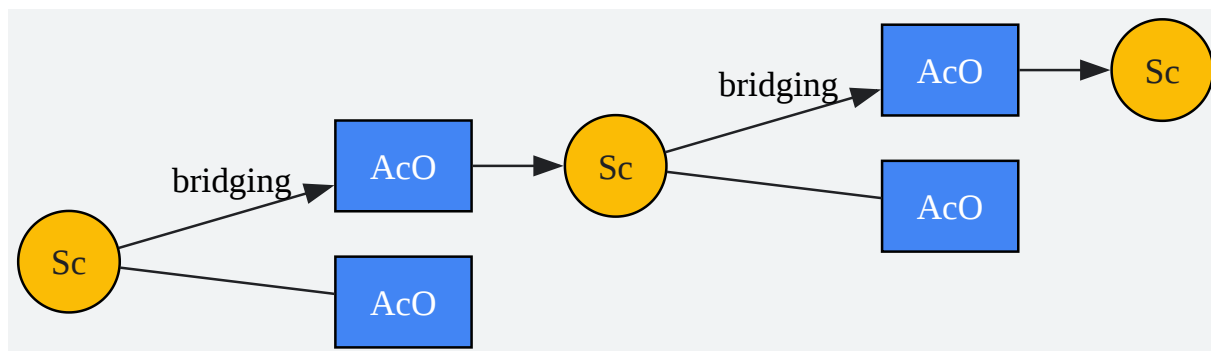
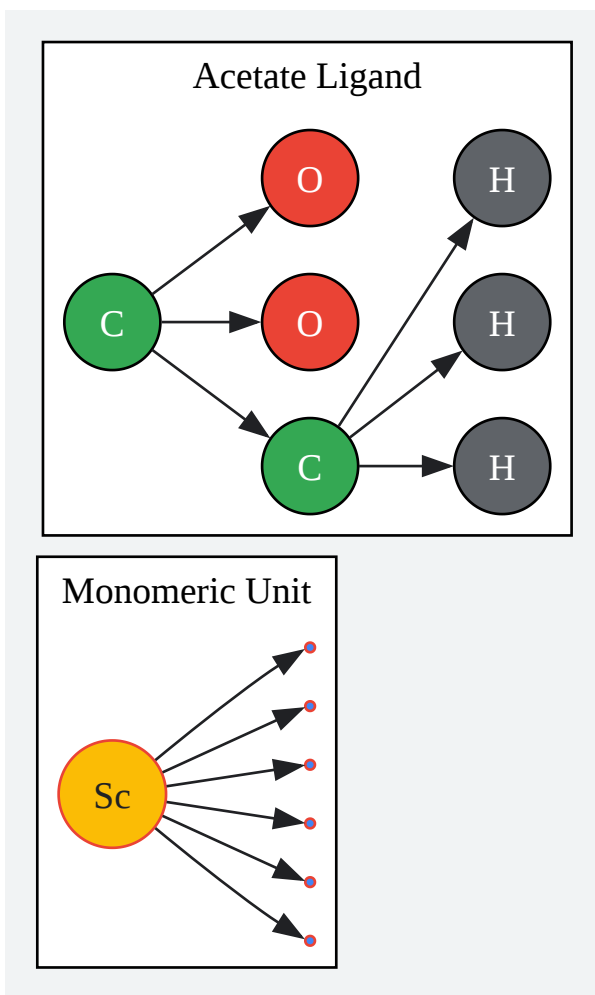
Chemical Formula and Forms

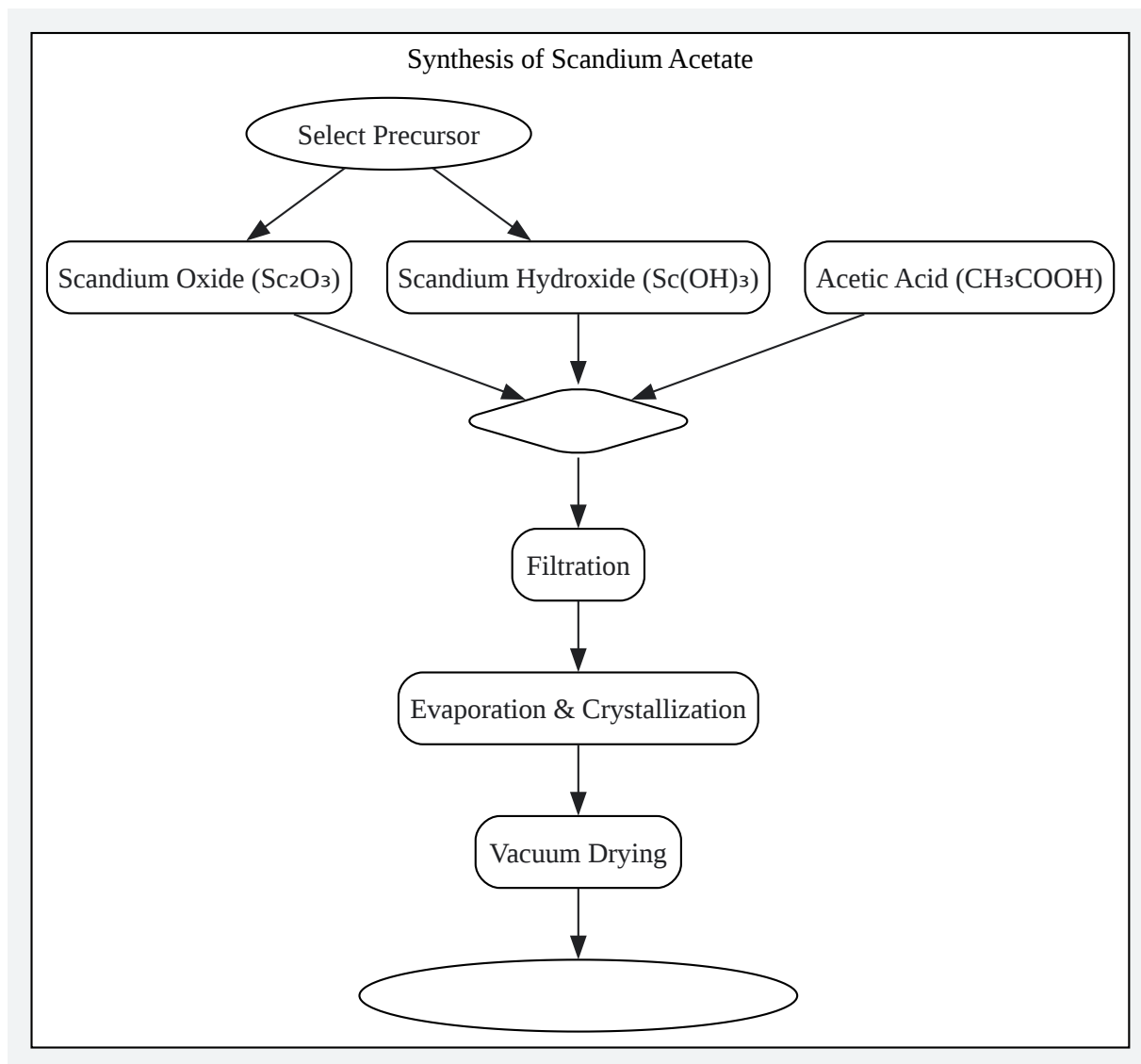
The fundamental chemical formula for **scandium acetate** is $\text{Sc}(\text{CH}_3\text{COO})_3$ or $\text{C}_6\text{H}_9\text{O}_6\text{Sc}$. [1][3] It is commonly found in its anhydrous state or as a hydrate with a general formula of $\text{Sc}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$. [4] Several hydrated forms have been identified, including the monohydrate, tetrahydrate, and hexahydrate. [5]

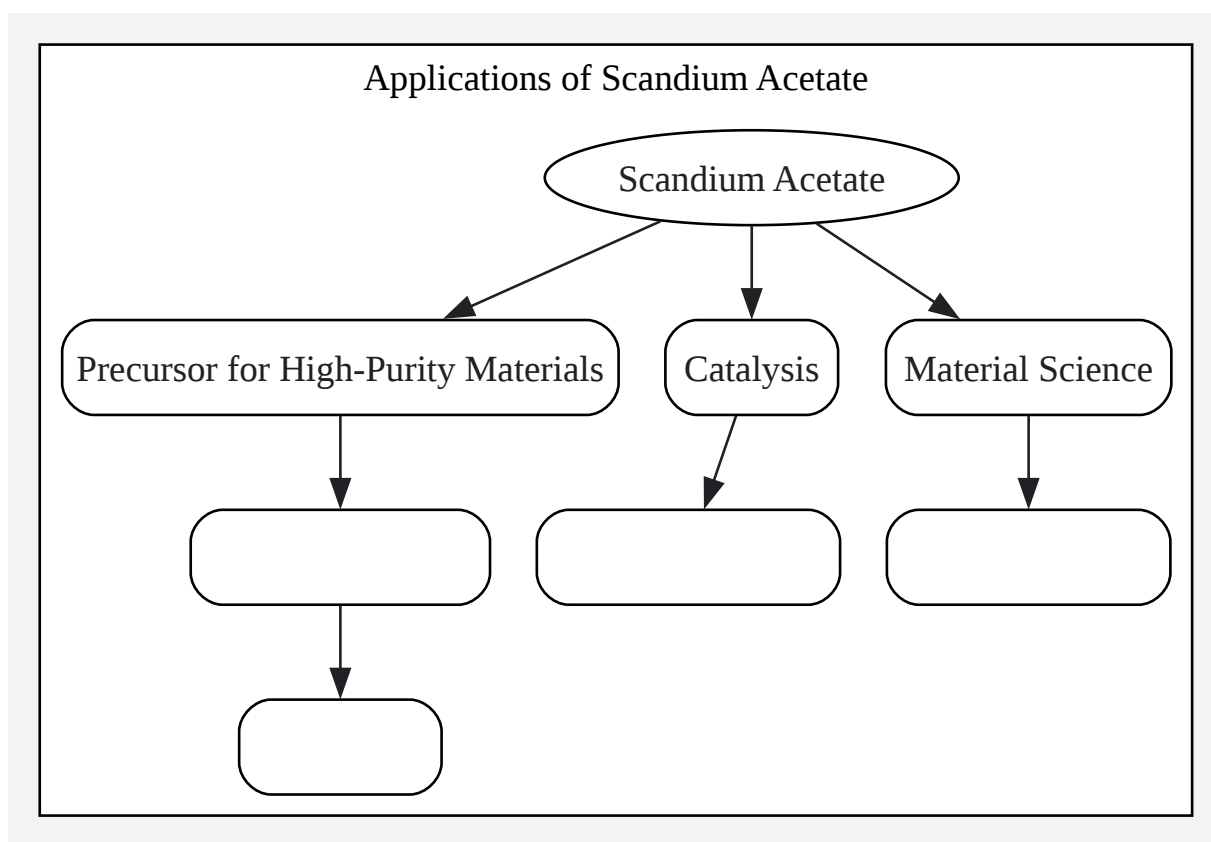
Property	Anhydrous Scandium Acetate	Hydrated Scandium Acetate
Chemical Formula	$\text{Sc}(\text{CH}_3\text{COO})_3$	$\text{Sc}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$
Molecular Weight	222.09 g/mol	Varies with hydration state (e.g., 243.13 g/mol for monohydrate)[6]
CAS Number	3804-23-7[3]	304675-64-7[1]
Appearance	White solid[1]	White powder, crystals, or chunks

Chemical Structure

The anhydrous form of **scandium acetate** exhibits a unique one-dimensional coordination polymer structure.[2] This structure consists of infinite chains of octahedral scandium(III) centers.[1][2] The scandium centers are linked together by bridging acetate ligands, which creates a linear, extended structure throughout the crystal lattice.[2] Each scandium atom maintains an octahedral coordination geometry within this polymeric chain.[2]







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